

comparing oleyl hydroxyethyl imidazoline with other imidazoline corrosion inhibitors

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Compound of Interest

Compound Name: Oleyl hydroxyethyl imidazoline

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Oleyl Hydroxyethyl Imidazoline in Corrosion Protection: A Comparative Analysis

Oleyl hydroxyethyl imidazoline stands as a prominent and effective corrosion inhibitor, particularly within the oil and gas industry. Its molecular structure, featuring a hydrophilic imidazoline head with a hydroxyethyl group and a long, hydrophobic oleyl tail, allows it to form a persistent protective film on metal surfaces, mitigating corrosion in aggressive environments. This guide provides a comparative analysis of oleyl hydroxyethyl imidazoline against other imidazoline-based corrosion inhibitors, supported by experimental data and detailed methodologies.

Mechanism of Action: A Shared Foundation

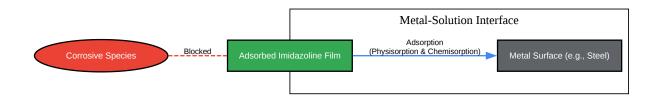
Imidazoline derivatives, including **oleyl hydroxyethyl imidazoline**, primarily function by adsorbing onto the metal surface to create a barrier against corrosive agents. This adsorption can occur through two main mechanisms:

Physisorption: This involves electrostatic interactions between the charged inhibitor molecule
and the charged metal surface. In acidic solutions, the nitrogen atoms in the imidazoline ring
can become protonated, leading to a positive charge that is attracted to the negatively
charged metal surface.



• Chemisorption: This more robust mechanism involves the formation of coordinate bonds between the lone pair electrons of the nitrogen atoms in the imidazoline ring and the vacant d-orbitals of the metal atoms (e.g., iron in steel). This results in a more stable and effective protective film.

Once adsorbed, the long hydrocarbon tails of the imidazoline molecules orient themselves away from the metal surface, forming a dense, hydrophobic layer that repels water and prevents corrosive species from reaching the metal.



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Caption: General mechanism of corrosion inhibition by imidazoline derivatives.

Performance Comparison of Imidazoline Corrosion Inhibitors

The effectiveness of imidazoline-based corrosion inhibitors is influenced by their specific chemical structure, the corrosive environment, and the operating conditions. The following table summarizes experimental data comparing the performance of **oleyl hydroxyethyl imidazoline** and other imidazoline derivatives.



Inhibitor Type	Metal	Corrosi ve Medium	Temper ature	Concent ration	Inhibitio n Efficien cy (%)	Test Method	Referen ce
Oleyl Hydroxye thyl Imidazoli ne	Pipeline Steel	3% NaCl solution with H ₂ S	50°C	100 ppm	>95% (implied)	LPR, EIS, EN	
Imidazoli ne from Soybean Oil Fatty Acid (IM A)	Mild Steel	5% NaCl	Room Temp.	Not specified	90.34%	Potentiod ynamic Polarizati on	_
Dimmer Acid Imidazoli ne Derivativ e (DIMTU)	Carbon Steel	CO ₂ - containin g oilfield produced water	Not specified	250 ppm	98.54%	Not specified	
Oleic Acid Amide (Precurs or to Imidazoli ne)	Q235 Steel	3.5% NaCl solution saturated with CO ₂	Not specified	Not specified	Lower than imidazoli ne	EIS, Potentiod ynamic Polarizati on	
Oleic Acid Imidazoli ne	Q235 Steel	3.5% NaCl solution saturated with CO ₂	Not specified	Not specified	Higher than amide precursor	EIS, Potentiod ynamic Polarizati on	

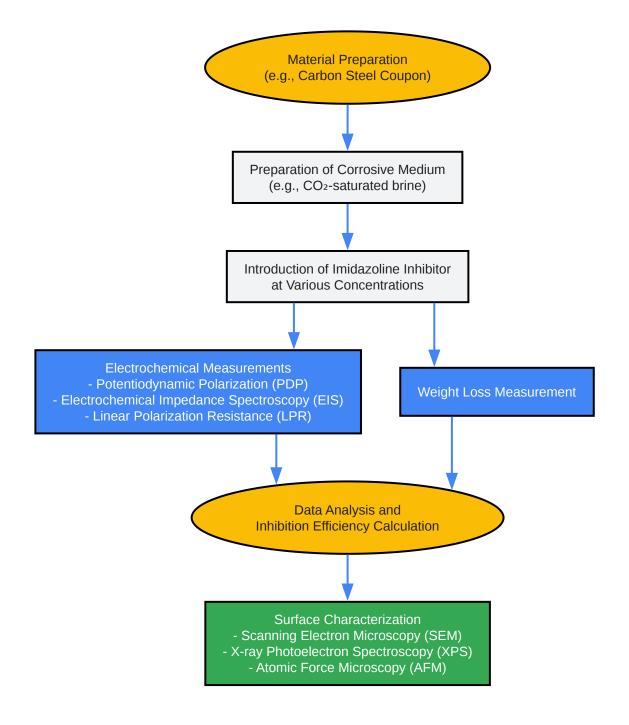


(Z)-2-(2- (heptade c-8- enyl)-4,5- dihydroi midazol- 1- yl)ethano	Carbon Steel	1% NaCl solution	Not specified	8 ppm	39.59%	Tafel Plot
Fatty Acid Imidazoli ne-based Inhibitor	Carbon Steel	1 wt % NaCl with 500 ppm acetic acid under CO2	Not specified	300 ppm	91.6% (Bottom- of-the- line)	Weight Loss, EIS, PDP, LPR

Experimental Protocols

The evaluation of corrosion inhibitor performance relies on a variety of electrochemical and surface analysis techniques. A typical experimental workflow is outlined below.





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Caption: A typical workflow for evaluating corrosion inhibitor performance.

Detailed Methodologies:

 Weight Loss Method: This gravimetric technique involves exposing a pre-weighed metal coupon to the corrosive environment with and without the inhibitor for a specific duration. The weight loss is then measured to calculate the corrosion rate and the inhibitor's efficiency.



- Potentiodynamic Polarization (PDP): This electrochemical method measures the current response of a metal sample as its potential is varied. The resulting Tafel plots provide information on the corrosion current density (Icorr), which is used to determine the corrosion rate and inhibition efficiency. It can also indicate whether an inhibitor acts on the anodic or cathodic reaction, or both (mixed-type).
- Electrochemical Impedance Spectroscopy (EIS): EIS is a non-destructive technique that
 involves applying a small amplitude AC signal at various frequencies to the metal-solution
 interface. The impedance data is used to model the corrosion process and provides
 information on the properties of the protective film and the charge transfer resistance, which
 is inversely proportional to the corrosion rate.
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